

Physical properties of methyl 2-methylpropanoate.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylpropanoate

Cat. No.: B1197409

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of Methyl 2-Methylpropanoate

This technical guide provides a comprehensive overview of the key physical properties of methyl **2-methylpropanoate**, tailored for researchers, scientists, and professionals in drug development. The document details quantitative data, experimental methodologies for their determination, and a logical workflow for physical property analysis.

Core Physical Properties

Methyl **2-methylpropanoate**, also known as methyl isobutyrate, is an ester with the molecular formula $C_5H_{10}O_2$.^[1] It is a colorless liquid recognized by its fruity aroma, reminiscent of apples or pineapples.^[1] Natural occurrences of this compound have been identified in fruits like strawberries.^[1]

Quantitative Data Summary

The physical characteristics of methyl **2-methylpropanoate** are summarized in the table below for ease of reference and comparison.

Physical Property	Value	Notes
Molecular Formula	C5H10O2	
Molar Mass	102.13 g/mol	[1][2]
Density	0.891 g/mL	at 25 °C[1][3]
0.888 g/mL	Temperature not specified[2]	
Melting Point	-84 to -85 °C	[1][3]
-84.7 °C	[4]	
Boiling Point	90 °C	[1][3]
91 °C	[2]	
Refractive Index (n _{20/D})	1.384	[1]
1.383	[2]	
Water Solubility	Slightly soluble	[1]
34.6 g/L	Predicted value[4]	
Flash Point	38 °F (~3.3 °C)	[1][3]
12 °C	[1]	

Experimental Protocols

The determination of the physical properties listed above requires precise experimental procedures. The following sections outline the general methodologies for these measurements.

Melting Point Determination

The melting point is the temperature range over which a solid substance transitions into a liquid. For pure crystalline compounds, this range is typically narrow, spanning 0.5-1.0°C.[5]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[5][6]

- Capillary tubes (sealed at one end)[7]
- Thermometer

Procedure:

- A small amount of the solid sample is finely crushed and packed into the sealed end of a capillary tube to a height of 2-3 mm.[8]
- The capillary tube is placed in the heating block of the melting point apparatus.[7]
- The sample is heated rapidly to about 20°C below the expected melting point.[8]
- The heating rate is then reduced to 1-2°C per minute to ensure thermal equilibrium.[8][9]
- The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range.[7]
- The temperature at which the last solid crystal liquefies is recorded as the end of the melting range.[8]

Note: Given the very low melting point of methyl **2-methylpropanoate** (-85°C), this procedure would require a specialized cooling stage or cryostat instead of a standard heating apparatus.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid.

Apparatus:

- Thiele tube or a small test tube[10]
- Thermometer
- Small vial (Durham tube) and capillary tube[10]
- Heat source (e.g., Bunsen burner or sand bath)[10]

Procedure (Thiele Tube Method):

- A small sample of the liquid (approximately 0.5 mL) is placed into a small glass vial.[\[10\]](#)
- A capillary tube, sealed at one end, is inverted (open end down) and placed inside the vial containing the sample.[\[10\]](#)
- The vial is attached to a thermometer, with the sample aligned with the thermometer bulb.[\[10\]](#)
- The assembly is placed in a Thiele tube containing mineral oil, ensuring the top of the sample is below the oil level.[\[7\]](#)
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample evenly.[\[5\]](#)
- As the temperature approaches the boiling point, a rapid and continuous stream of bubbles will emerge from the inverted capillary tube.
- The heat is removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid is drawn into the capillary tube.[\[10\]](#)

Density Measurement

Density is the mass of a substance per unit volume.

Apparatus:

- Digital balance
- Graduated cylinder or pycnometer (density bottle)[\[11\]](#)

Procedure:

- The mass of a clean, dry graduated cylinder is measured using a digital balance.[\[12\]](#)

- A specific volume of the liquid is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus at eye level to avoid parallax error.[11]
- The combined mass of the cylinder and the liquid is measured.[12]
- The mass of the liquid is determined by subtracting the mass of the empty cylinder from the combined mass.[12]
- The density is calculated by dividing the mass of the liquid by its measured volume.[11] For higher accuracy, a vibrating-tube densitometer can be used.[13]

Refractive Index Measurement

The refractive index is a dimensionless number that describes how light propagates through a medium. It is a characteristic property of a substance.

Apparatus:

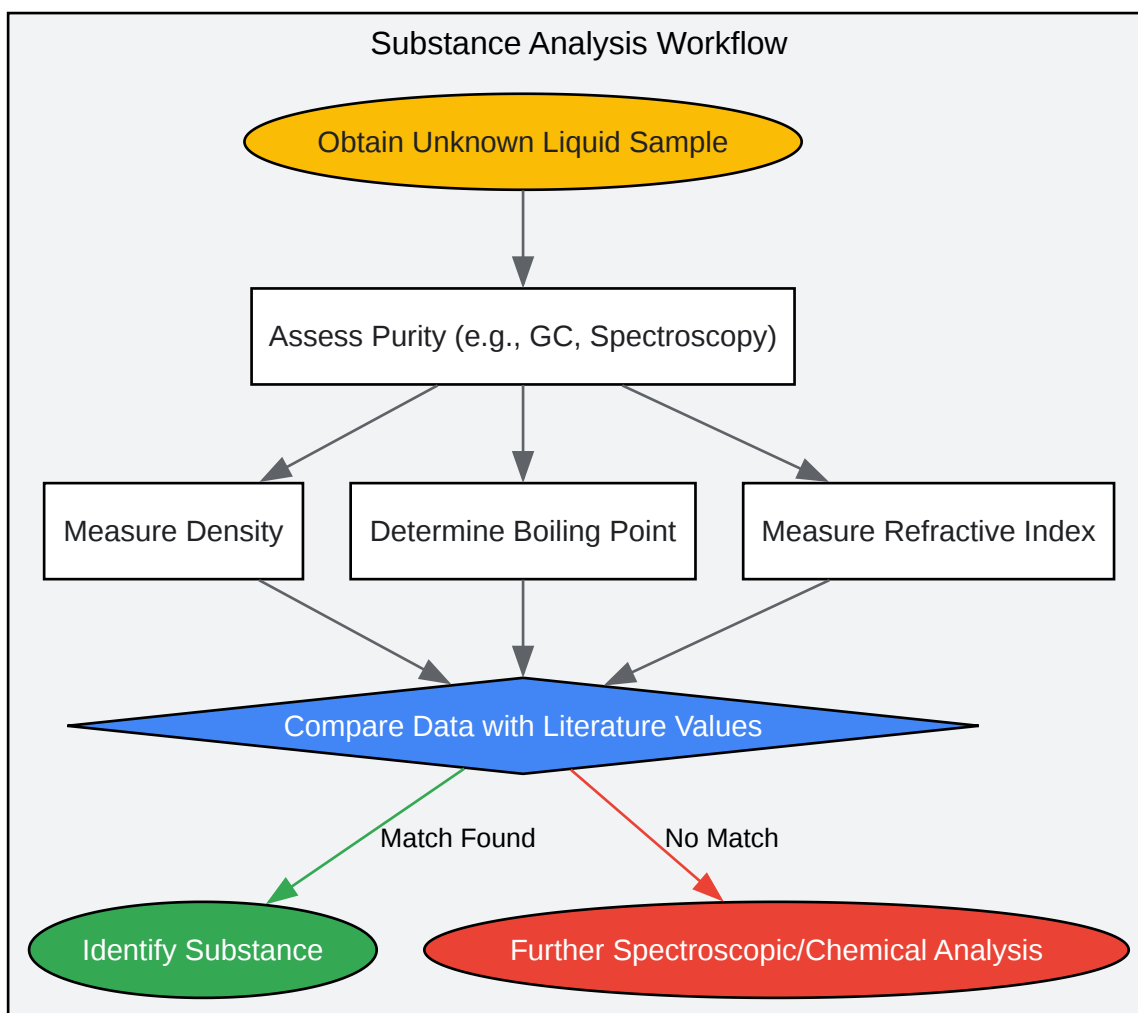
- Refractometer (e.g., Abbe refractometer)[14]
- Light source (often built into the instrument)
- Dropper

Procedure:

- The refractometer is calibrated using a standard substance with a known refractive index, such as distilled water.
- A few drops of the liquid sample are placed on the prism of the refractometer.
- The prism is closed, and the light source is switched on.
- While looking through the eyepiece, the adjustment knob is turned until the boundary line between the light and dark regions is sharp and centered in the crosshairs.
- The refractive index is read directly from the instrument's scale. The temperature should be controlled and recorded, as the refractive index is temperature-dependent.

Logical Workflow for Substance Characterization

The determination of physical properties follows a logical workflow, often used to identify an unknown substance or confirm the purity of a known compound. The following diagram illustrates this process.



[Click to download full resolution via product page](#)

Caption: Workflow for liquid substance identification via physical properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. methyl 2-methylpropanoate [stenutz.eu]
- 3. chembk.com [chembk.com]
- 4. ymdb.ca [ymdb.ca]
- 5. chem.ucalgary.ca [chem.ucalgary.ca]
- 6. almaaqal.edu.iq [almaaqal.edu.iq]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. community.wvu.edu [community.wvu.edu]
- 9. Video: Melting Point Determination of Solid Organic Compounds [jove.com]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. Experiments to determine density of liquid apparatus method calculation density bottle burette measuring cylinder balance IGCSE/GCSE Physics revision notes [docbrown.info]
- 12. chem.libretexts.org [chem.libretexts.org]
- 13. pubs.acs.org [pubs.acs.org]
- 14. pubs.aip.org [pubs.aip.org]
- To cite this document: BenchChem. [Physical properties of methyl 2-methylpropanoate.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1197409#physical-properties-of-methyl-2-methylpropanoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com